

# Essential Guide to the Proper Disposal of c-Myc Inhibitor 13

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## Compound of Interest

Compound Name: *c-Myc inhibitor 13*

Cat. No.: *B12369063*

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Disclaimer: The following guidelines provide essential safety and logistical information for the proper disposal of **c-Myc inhibitor 13**. However, a specific Safety Data Sheet (SDS) for a compound explicitly named "**c-Myc inhibitor 13**" is not readily available in public databases. Therefore, this document outlines general best practices for the disposal of research-grade, small-molecule chemical inhibitors. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and comply with all local, state, and federal regulations.

## Hazard Identification and Chemical Properties

Without a specific SDS for "**c-Myc inhibitor 13**," we can infer potential hazards from similar c-Myc inhibitors, such as 10058-F4 (CAS 403811-55-2). Researchers should handle **c-Myc inhibitor 13** with the assumption that it may possess similar properties until a definitive SDS is available.

Property	Description	Source/Analogy
Physical Form	Typically a solid powder.	[1][2]
Solubility	Often soluble in organic solvents like DMSO.	[1][2]
GHS Pictograms	Likely includes GHS07 (Harmful/Irritant).	[1]
Hazard Statements	May include H317 (May cause an allergic skin reaction) and H319 (Causes serious eye irritation).	[1]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).	[1]
Storage Class	Combustible Solids (German Storage Class 11).	[1]
Toxicity	The toxicological properties of c-Myc inhibitor 13 have not been thoroughly investigated. Treat as a potentially hazardous substance.	General Precaution

## Step-by-Step Disposal Protocol

This protocol provides a general framework for the safe disposal of **c-Myc inhibitor 13** and other research-grade chemical inhibitors.

### Step 1: Waste Identification and Segregation

- **Identify the Waste Stream:** Determine if the waste is the pure (unused) compound, a stock solution, contaminated labware (e.g., pipette tips, tubes), or aqueous/organic solvent waste containing the inhibitor.
- **Segregate Waste:** Do not mix incompatible waste streams. Keep solid and liquid waste separate. Halogenated and non-halogenated solvent wastes should also be segregated.<sup>[3]</sup>

### Step 2: Container Selection and Labeling

- **Choose Appropriate Containers:** Use chemically compatible, leak-proof containers with secure screw-top caps.<sup>[4][5]</sup> Plastic is often preferred for solid waste, while glass may be necessary for certain solvent wastes.<sup>[4]</sup>
- **Label Containers Clearly:** All waste containers must be labeled with a hazardous waste tag provided by your institution's EHS department as soon as the first drop of waste is added.<sup>[6]</sup> The label must include:
  - The words "Hazardous Waste."
  - The full chemical name(s) of the contents (no abbreviations or formulas).<sup>[6]</sup>
  - The approximate concentration or percentage of each component.
  - The date accumulation started.
  - The name of the principal investigator and the laboratory location.<sup>[6]</sup>

### Step 3: Waste Accumulation and Storage

- **Satellite Accumulation Area (SAA):** Store waste in a designated SAA within the laboratory where it is generated.<sup>[4][5]</sup> This area should be under the control of the laboratory personnel.

- **Keep Containers Closed:** Waste containers must be kept tightly sealed at all times, except when adding waste.[4][5] This prevents the release of vapors and potential spills.
- **Secondary Containment:** Place waste containers in a secondary containment bin or tray to contain any potential leaks.[3]
- **Storage Limits:** Be aware of the volume limits for SAAs (e.g., a maximum of 55 gallons of hazardous waste).[4]

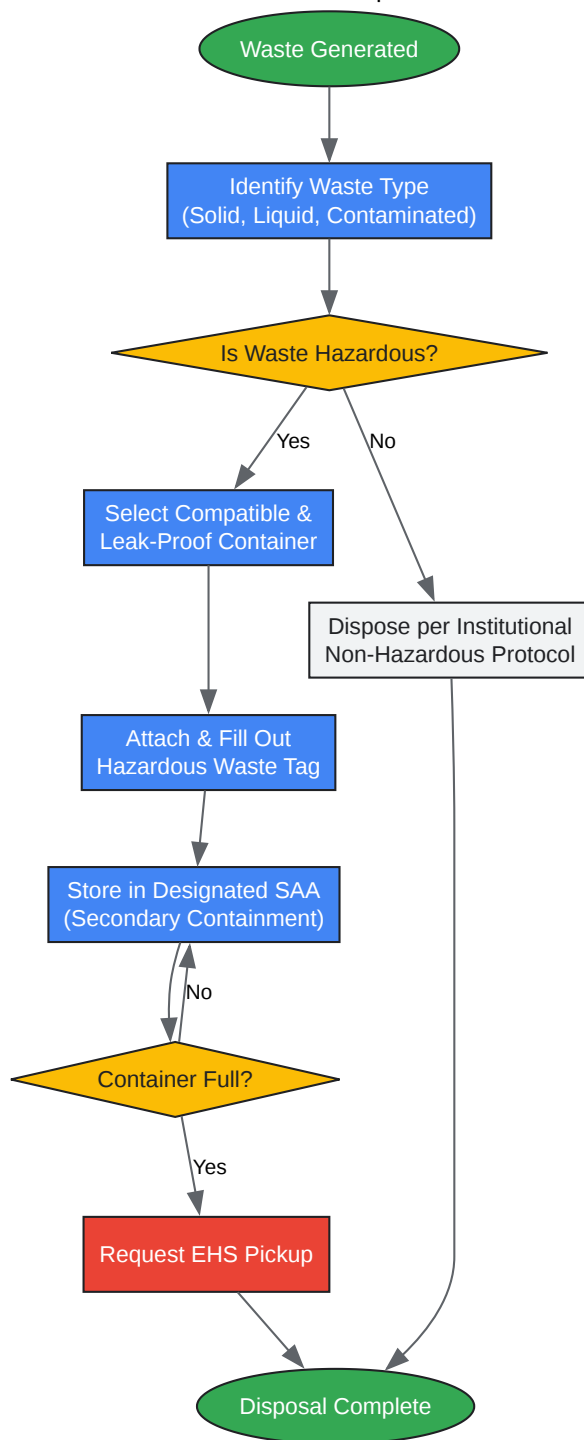
#### Step 4: Arranging for Disposal

- **Do Not Dispose Down the Drain or in Regular Trash:** Hazardous chemicals must not be poured down the drain or thrown in the regular trash.[4][7]
- **Request a Pickup:** Once a waste container is full or you are finished with the chemical, submit a request for waste pickup through your institution's EHS department.[4][6]
- **Empty Containers:** Empty containers that held the inhibitor should be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent.[4] The rinsate from this process must be collected and disposed of as hazardous waste.[8]

## Disposal Workflow Diagram

The following diagram illustrates the general decision-making process for the disposal of laboratory chemical waste.

## General Chemical Waste Disposal Workflow



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Caption: A workflow for the safe disposal of laboratory chemical waste.

By adhering to these general guidelines and, most importantly, the specific procedures set forth by your institution, you can ensure the safe and compliant disposal of **c-Myc inhibitor 13** and other laboratory chemicals. Always prioritize safety and environmental responsibility.

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